

5-Bromobenzo[c]selenadiazole: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 5-Bromobenzo[c]
[1,2,5]selenadiazole

Cat. No.: B181497

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CAS Number: 1753-19-1

This technical guide provides an in-depth overview of 5-Bromobenzo[c]selenadiazole, a heterocyclic building block with significant potential in drug development and materials science. This document is intended for researchers, scientists, and professionals in these fields, offering a consolidated resource on its synthesis, properties, and emerging applications.

Chemical Properties and Data

5-Bromobenzo[c]selenadiazole is a solid, bromine-substituted derivative of benzo[c]selenadiazole. Its core structure, featuring a fusion of a benzene ring with a selenadiazole ring, imparts unique electronic and photophysical properties.

Table 1: Physicochemical Properties of 5-Bromobenzo[c]selenadiazole

Property	Value	Source
CAS Number	1753-19-1	N/A
Molecular Formula	C ₆ H ₃ BrN ₂ Se	[1]
Molecular Weight	261.97 g/mol	[1]
Appearance	Solid (Predicted)	N/A
Storage Conditions	Sealed in dry, 2-8°C	[1]

Table 2: Spectroscopic Data of 5-Bromobenzo[c]selenadiazole

Spectrum Type	Predicted/Observed Data
¹ H NMR	Data not publicly available. Predicted shifts would show signals in the aromatic region, influenced by the bromine and selenadiazole ring.
¹³ C NMR	Data not publicly available. Predicted shifts would indicate aromatic carbons, with deshielding effects from the heteroatoms and bromine.
IR Spectroscopy	Data not publicly available. Expected to show characteristic peaks for aromatic C-H and C=C stretching, and C-Br stretching.
Mass Spectrometry	Data not publicly available. The molecular ion peak would be expected at m/z 261.97, showing a characteristic isotopic pattern for bromine and selenium. Fragmentation may involve loss of N ₂ , Se, and Br.

Note: While commercial suppliers indicate the availability of spectroscopic data (NMR, HPLC, LC-MS), this information is not publicly accessible in scientific literature. The data presented here is based on general chemical principles and data for analogous compounds.

Synthesis and Experimental Protocols

The synthesis of 5-Bromobenzo[c]selenadiazole can be achieved in a two-step process, starting from commercially available 4-bromoaniline. The key intermediate is 4-bromo-1,2-phenylenediamine, which is then cyclized with selenium dioxide.

Synthesis of 4-bromo-1,2-phenylenediamine

A common route for the synthesis of 4-bromo-1,2-phenylenediamine involves the bromination of o-phenylenediamine.

Experimental Protocol:

- Dissolve o-phenylenediamine in a suitable solvent such as glacial acetic acid.
- Add a brominating agent, for instance, a solution of bromine in acetic acid, dropwise to the reaction mixture at a controlled temperature.
- Stir the reaction mixture for a specified time to ensure complete bromination.
- Pour the reaction mixture into an ice-water bath to precipitate the product.
- Collect the crude product by filtration, wash with water, and purify by recrystallization.

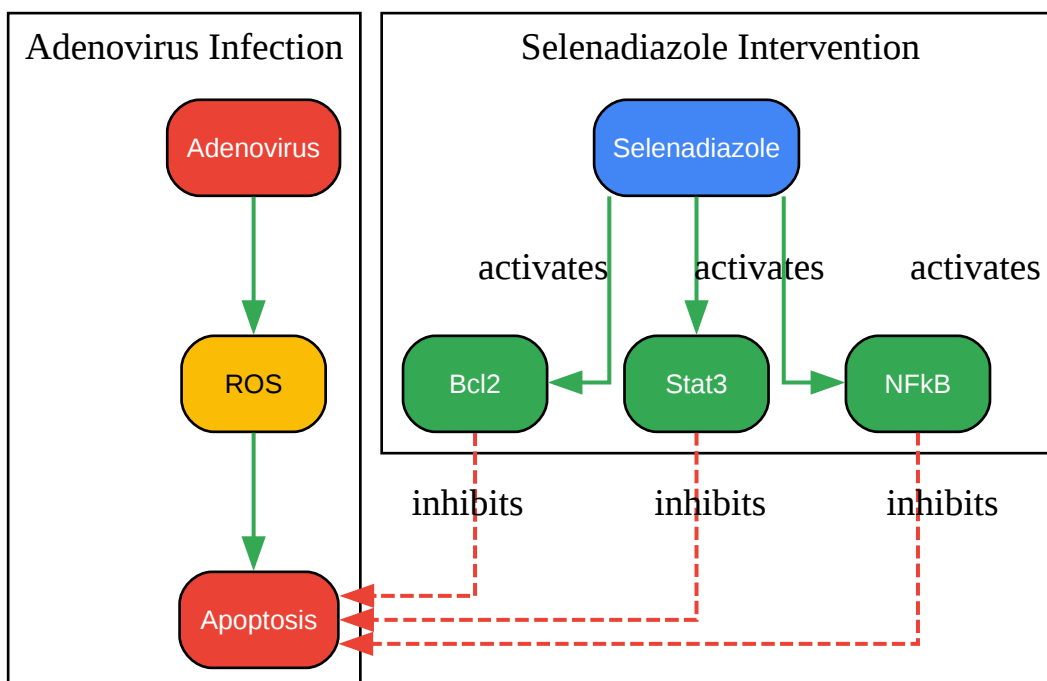
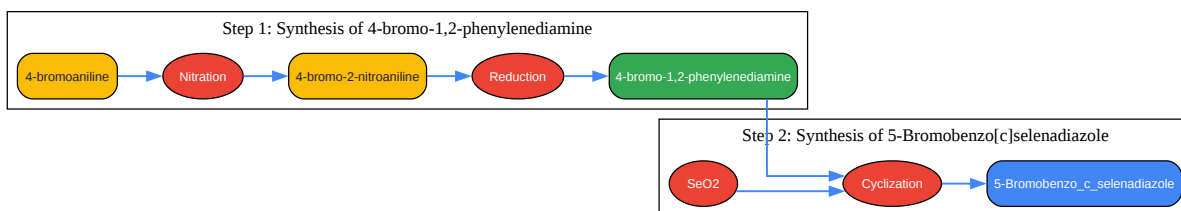
Synthesis of 5-Bromobenzo[c]selenadiazole

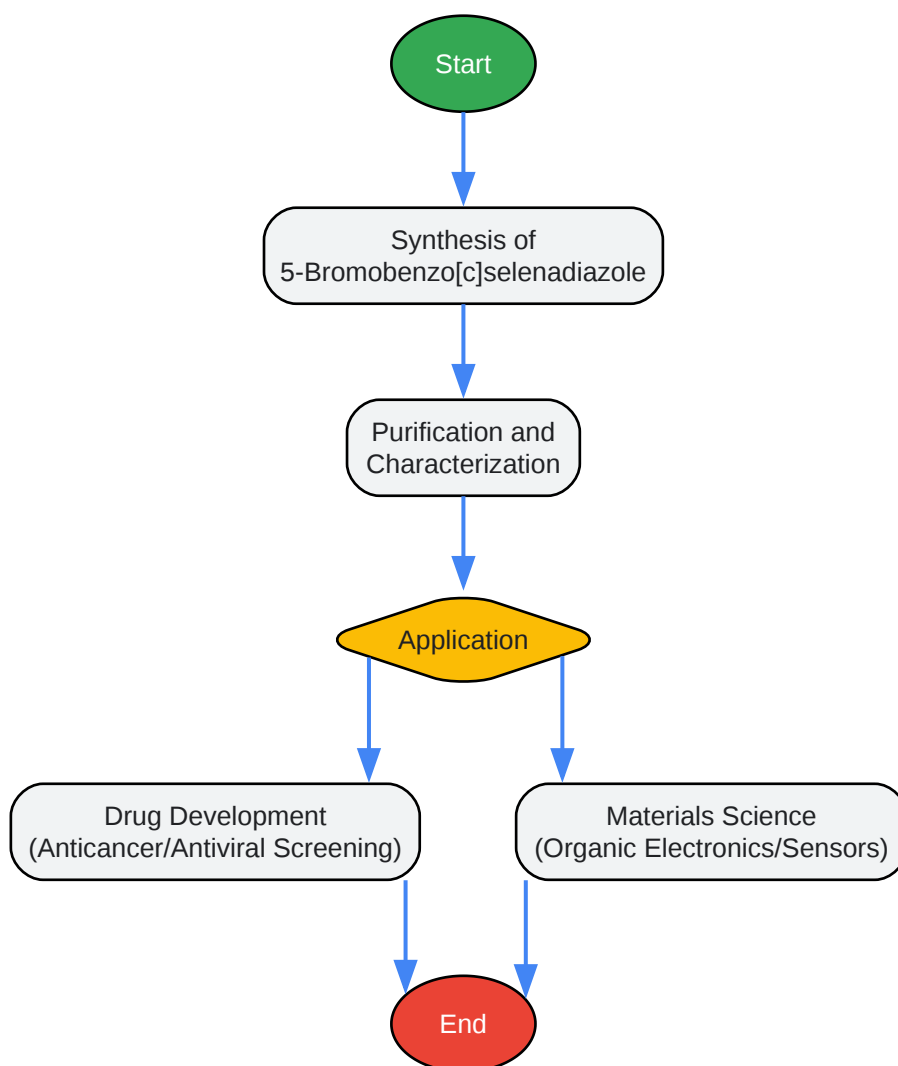
The final step involves the reaction of 4-bromo-1,2-phenylenediamine with selenium dioxide.

Experimental Protocol:

- Dissolve 4-bromo-1,2-phenylenediamine in a suitable solvent, such as ethanol or methanol.
- Add a stoichiometric amount of selenium dioxide to the solution.
- Reflux the reaction mixture for several hours until the reaction is complete, which can be monitored by thin-layer chromatography.
- Upon completion, cool the reaction mixture to room temperature to allow the product to crystallize.

- Collect the solid product by filtration, wash with a cold solvent, and dry under vacuum.





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References

- 1. 1753-19-1|5-Bromobenzo[c][1,2,5]selenadiazole|BLD Pharm [bldpharm.com]
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